

# 6-Chloro-6-deoxy-alpha-d-glucopyranose CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 6-Chloro-6-deoxy-alpha-d-glucopyranose |
| Cat. No.:      | B052708                                |

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## Technical Guide: 6-Chloro-6-deoxy-alpha-d-glucopyranose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Chloro-6-deoxy-alpha-d-glucopyranose**, including its chemical identifiers, physicochemical properties, synthesis protocols, and biological activity. The information is intended to support research and development efforts in various scientific fields.

## Chemical Identifiers and Physicochemical Properties

**6-Chloro-6-deoxy-alpha-d-glucopyranose** is a halogenated derivative of glucose. Its key identifiers and properties are summarized below.

| Property          | Value   | Source                                  |
|-------------------|---|---|
| CAS Number        | 28528-86-1  | <a href="#">[1]</a>                     |
| Molecular Formula | C6H11ClO5   | <a href="#">[2]</a>                     |
| Molecular Weight  | 198.6 g/mol   | <a href="#">[2]</a> <a href="#">[3]</a> |
| IUPAC Name        | (2R,3S,4R,5R)-2,3,4,5-tetrahydroxy-6-chlorooxane                                      |   |
| InChI             | InChI=1S/C6H11ClO5/c7-1-2-3(8)4(9)5(10)6(11)12-2/h2-6,8-11H,1H2/t2-,3-,4+,5-,6+/m1/s1 | <a href="#">[2]</a>                     |
| InChIKey          | QMWDIHPSUCUMFU-DVKNGEFBSA-N   | <a href="#">[2]</a>                     |
| SMILES            | C(Cl)[C@@H]1--INVALID-LINK----INVALID-LINK--O">C@HO                                   |   |
| Melting Point     | 48-53 °C  |   |
| Solubility        | Slightly soluble in methanol and water.   |   |

## Synthesis Protocol

The following is a representative protocol for the synthesis of 6-chloro-6-deoxy-D-glucose, which exists as an equilibrium mixture of anomers including the alpha-D-glucopyranose form. This method is adapted from established procedures involving the selective chlorination of a protected glucose derivative.

### Materials:

- D-glucose
- Acetic anhydride
- Pyridine

- Thionyl chloride
- Methanol
- Sodium methoxide solution (1 M in methanol)
- Ethanol
- Ether
- Dowex-50 resin (H<sup>+</sup> form)
- Activated charcoal
- Sodium sulphate

#### Procedure:

- Acetylation of D-glucose: D-glucose is first peracetylated to protect the hydroxyl groups. Dissolve D-glucose in a mixture of acetic anhydride and pyridine. Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC).
- Chlorination: The resulting glucose pentaacetate is selectively chlorinated at the C-6 position. The acetylated sugar is dissolved in a suitable solvent (e.g., chloroform) and reacted with a chlorinating agent like thionyl chloride in the presence of a catalyst. The reaction is typically carried out at a controlled temperature.
- Work-up and Purification of the Acetylated Product: After the reaction, the mixture is washed with water and a mild base (e.g., sodium bicarbonate solution) to remove excess reagents and byproducts. The organic layer is dried over anhydrous sodium sulphate, filtered, and the solvent is evaporated to yield 6-chloro-6-deoxy-D-glucose tetraacetate. The crude product can be purified by crystallization from ethanol.
- Deacetylation: The purified 6-chloro-6-deoxy-D-glucose tetraacetate is deacetylated to obtain the final product. The tetraacetate is dissolved in methanol, and a catalytic amount of sodium methoxide solution is added. The reaction is stirred at room temperature until deacetylation is complete.

- Final Purification: The reaction mixture is neutralized using Dowex-50 (H<sup>+</sup>) resin. The resin is filtered off, and the filtrate is concentrated. The residue is dissolved in 50% ethanol and decolorized with activated charcoal. The solvent is evaporated, and the final product, 6-chloro-6-deoxy-D-glucose, is crystallized from an ethanol-ether mixture. The resulting crystals are dried under vacuum.

## Biological Activity and Mechanism of Action

**6-Chloro-6-deoxy-alpha-D-glucopyranose** has been investigated for its biological activities, most notably its effects on male fertility.

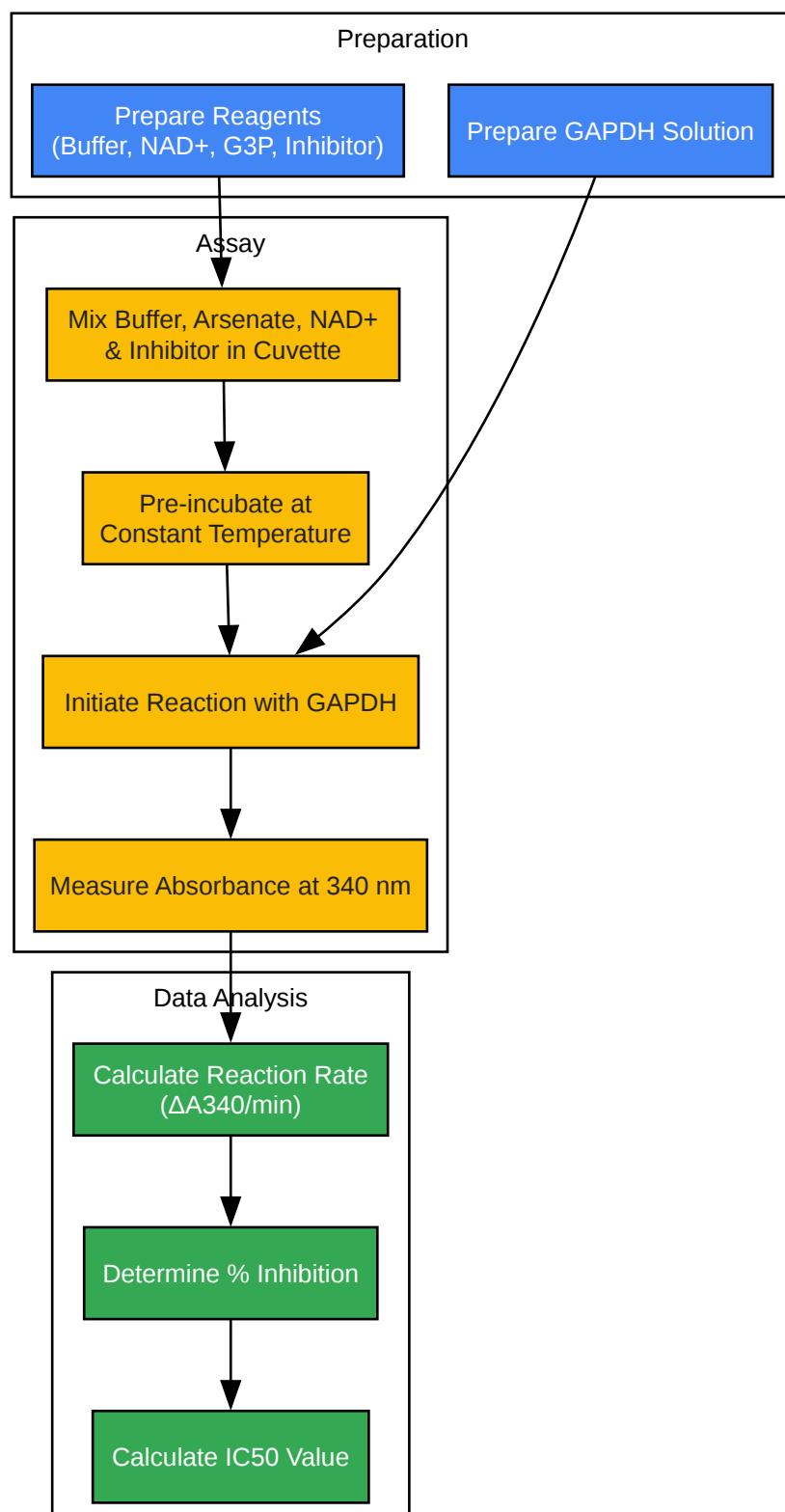
### Antifertility Effects

Studies in male rats have demonstrated that oral administration of 6-chloro-6-deoxyglucose leads to a reversible infertility. This effect is attributed to the compound's ability to impair the metabolism of spermatozoa.

### Mechanism of Action: Inhibition of Glycolysis

The primary mechanism underlying the antifertility effect of **6-Chloro-6-deoxy-alpha-D-glucopyranose** is the inhibition of glycolysis in spermatozoa. Sperm cells rely heavily on glycolysis for the energy required for motility. This compound specifically targets a key enzyme in the glycolytic pathway.

Signaling Pathway: Inhibition of Glycolysis in Spermatozoa

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## References

- 1. 6-CHLORO-6-DEOXY-ALPHA-D-GLUCOPYRANOSE | CAS#:28528-86-1 | Chemsric [chemsrc.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [6-Chloro-6-deoxy-alpha-d-glucopyranose CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052708#6-chloro-6-deoxy-alpha-d-glucopyranose-cas-number-and-chemical-identifiers]

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